

synthesis of (3-((4-Chlorophenoxy)methyl)phenyl)boronic acid

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Compound of Interest

Compound Name:	(3-((4-Chlorophenoxy)methyl)phenyl)boronic acid
CAS No.:	1256358-70-9
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An In-depth Technical Guide to the Synthesis of (3-((4-Chlorophenoxy)methyl)phenyl)boronic acid

For Researchers, Scientists, and Drug Development Professionals

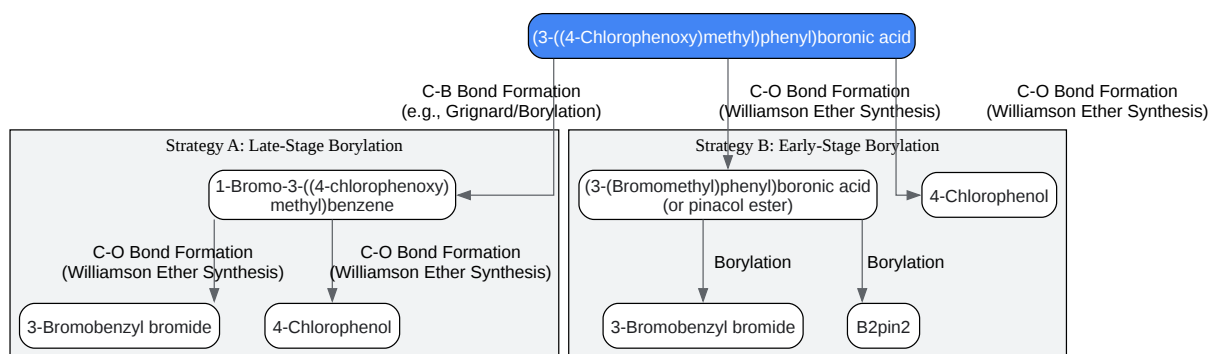
Abstract

(3-((4-Chlorophenoxy)methyl)phenyl)boronic acid is a valuable bifunctional molecule, integrating the structural motifs of a diaryl ether with the versatile reactivity of an arylboronic acid. This combination makes it a significant building block in medicinal chemistry and materials science, particularly for the construction of complex molecular architectures via palladium-catalyzed cross-coupling reactions. This guide provides a comprehensive overview of a reliable synthetic pathway to this compound, detailing the underlying chemical principles, step-by-step experimental protocols, purification strategies, and analytical characterization. Furthermore, it explores the compound's applications, focusing on its role in Suzuki-Miyaura coupling, and outlines essential safety protocols for its handling.

Introduction and Strategic Overview

Arylboronic acids are indispensable tools in modern organic synthesis, primarily due to their stability, low toxicity, and exceptional utility in the Suzuki-Miyaura cross-coupling reaction to form carbon-carbon bonds.[1][2] The target molecule, **(3-((4-Chlorophenoxy)methyl)phenyl)boronic acid**, is of particular interest as it allows for the introduction of a substituted phoxymethyl group into a wide array of molecular scaffolds. This moiety is prevalent in many biologically active compounds, and its incorporation can significantly influence a molecule's pharmacological profile.[3][4]

The synthesis of this molecule requires a robust and logical strategy. A retrosynthetic analysis reveals two primary plausible routes, hinging on the sequence of the two key bond formations: the ether linkage and the carbon-boron bond.



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Caption: Retrosynthetic analysis of the target molecule.

This guide will focus on Strategy A, which involves the initial formation of the ether bond followed by a late-stage borylation. This approach is often preferred as the key C-B bond-

forming step—typically a Grignard reaction followed by quenching with a borate ester—is performed on a structurally less complex intermediate, and the ether linkage is generally stable to these reaction conditions.^{[5][6]}

Recommended Synthetic Protocol

The synthesis is presented as a two-part procedure, beginning with the preparation of the key aryl bromide intermediate and culminating in the formation of the target boronic acid.

Part I: Synthesis of 1-Bromo-3-((4-chlorophenoxy)methyl)benzene

This step employs the Williamson ether synthesis, a classic and reliable method for forming ethers. Here, the phenoxide of 4-chlorophenol acts as a nucleophile, displacing the bromide from 3-bromobenzyl bromide.

Experimental Protocol:

- **Setup:** To a dry 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 4-chlorophenol (5.0 g, 38.9 mmol), potassium carbonate (8.0 g, 57.9 mmol), and acetone (100 mL).
- **Addition of Alkyl Halide:** While stirring vigorously, add 3-bromobenzyl bromide (9.7 g, 38.9 mmol) to the suspension.
- **Reaction:** Heat the mixture to reflux and maintain for 6-8 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** After cooling to room temperature, filter the reaction mixture to remove the inorganic salts. Wash the solid residue with a small amount of acetone.
- **Isolation:** Concentrate the filtrate under reduced pressure to yield a crude solid. Recrystallize the solid from ethanol or isopropanol to afford 1-bromo-3-((4-chlorophenoxy)methyl)benzene as a white crystalline solid.

Causality and Insights:

- **Base Selection:** Anhydrous potassium carbonate is a suitable base for this reaction. It is strong enough to deprotonate the phenol but mild enough to avoid side reactions.
- **Solvent Choice:** Acetone is an excellent solvent as it readily dissolves the organic starting materials and has a convenient boiling point for reflux.
- **Purification:** Recrystallization is typically sufficient to obtain a product of high purity, suitable for the subsequent step.

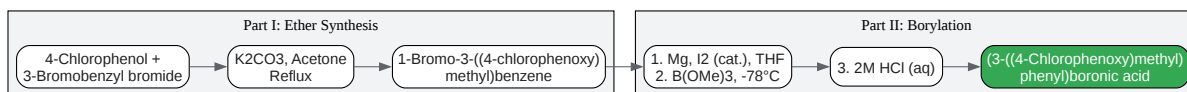
Part II: Synthesis of (3-((4-chlorophenoxy)methyl)phenyl)boronic acid

This transformation is achieved via the formation of a Grignard reagent from the aryl bromide, followed by electrophilic trapping with a trialkyl borate ester at low temperature. Subsequent acidic hydrolysis yields the desired boronic acid.^[6]

Experimental Protocol:

- **Grignard Reagent Formation:**
 - **Setup:** Assemble a flame-dried 500 mL three-neck round-bottom flask equipped with a magnetic stir bar, a reflux condenser, a dropping funnel, and a nitrogen inlet.
 - **Initiation:** Place magnesium turnings (1.1 g, 45.3 mmol) in the flask. Add a small crystal of iodine to activate the magnesium surface.
 - **Reagent Addition:** In the dropping funnel, prepare a solution of 1-bromo-3-((4-chlorophenoxy)methyl)benzene (10.0 g, 33.6 mmol) in 100 mL of anhydrous tetrahydrofuran (THF). Add a small portion (approx. 10 mL) of this solution to the magnesium turnings. Gentle heating may be required to initiate the reaction, which is indicated by the disappearance of the iodine color and gentle bubbling.
 - **Grignard Formation:** Once initiated, add the remainder of the aryl bromide solution dropwise at a rate that maintains a gentle reflux. After the addition is complete, continue to stir the mixture at room temperature for an additional 1-2 hours to ensure complete formation of the Grignard reagent.

- Borylation:
 - Cooling: Cool the freshly prepared Grignard reagent to -78°C using a dry ice/acetone bath.
 - Borate Addition: Prepare a solution of trimethyl borate (5.2 g, 50.4 mmol) in 50 mL of anhydrous THF. Add this solution dropwise to the cold Grignard reagent, ensuring the internal temperature does not rise above -65°C .^[5]
 - Warming: After the addition is complete, allow the reaction mixture to slowly warm to room temperature overnight with continuous stirring.
- Hydrolysis and Isolation:
 - Quenching: Carefully pour the reaction mixture into a beaker containing 200 mL of 2 M hydrochloric acid (HCl) cooled in an ice bath. Stir vigorously for 1 hour.
 - Extraction: Transfer the mixture to a separatory funnel. Extract the aqueous layer with ethyl acetate (3 x 100 mL).
 - Washing: Combine the organic layers and wash with brine (1 x 100 mL).
 - Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate (MgSO_4), filter, and concentrate under reduced pressure to yield the crude boronic acid.



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Caption: Workflow for the synthesis of the target molecule.

Purification and Analytical Characterization

Boronic acids can be challenging to purify due to their polarity and tendency to form cyclic anhydrides known as boroxines.^[7]

Purification Methods:

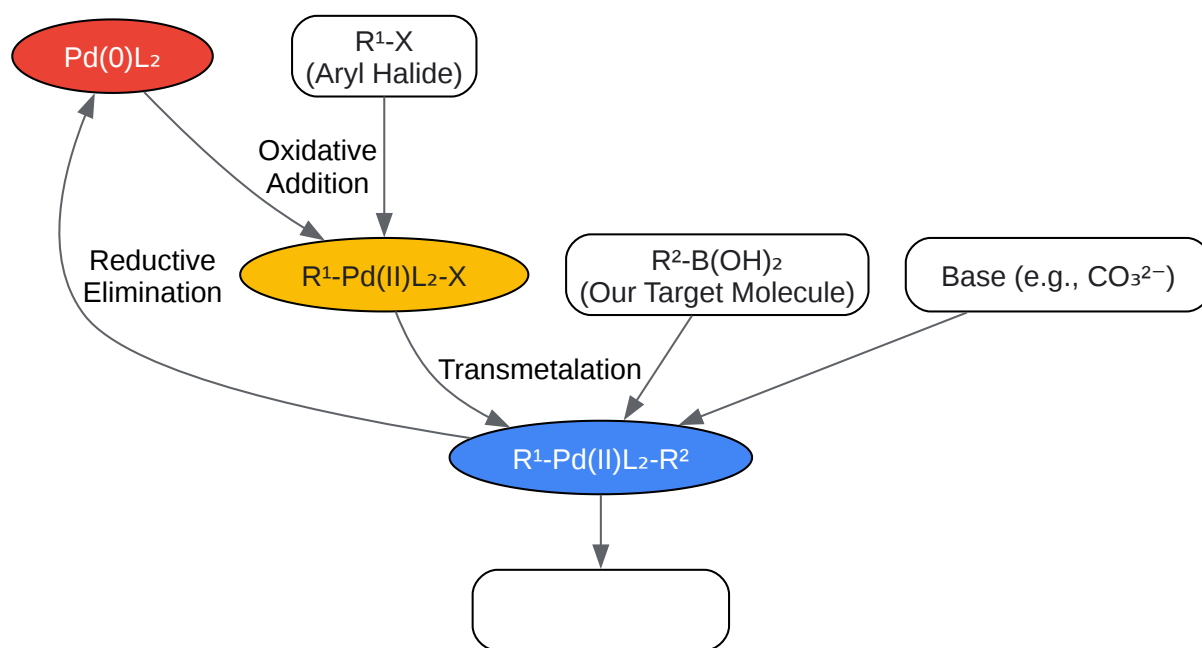
- **Recrystallization:** This is the most common and effective method. A typical procedure involves dissolving the crude boronic acid in a minimal amount of hot water or an organic solvent mixture (e.g., ethyl acetate/hexanes) and allowing it to cool slowly.^{[7][8]}
- **Acid-Base Extraction:** The crude product can be dissolved in a basic aqueous solution to form the boronate salt. This solution is then washed with an organic solvent (like diethyl ether) to remove non-acidic impurities. The aqueous layer is then re-acidified to precipitate the pure boronic acid, which is collected by filtration.^[9]
- **Chromatography:** Column chromatography on silica gel can be used, but may lead to decomposition. It is sometimes recommended to use silica gel that has been treated with boric acid to improve recovery.^[10]

Characterization Data:

Analytical Technique	Expected Observations
^1H NMR	Signals corresponding to the aromatic protons of both rings, a singlet for the benzylic $-\text{CH}_2-$ protons, and a broad singlet for the $-\text{B}(\text{OH})_2$ protons (often exchanges with D_2O).
^{13}C NMR	Resonances for all unique carbon atoms. The carbon atom attached to the boron will appear as a broad signal due to quadrupolar relaxation.
^{11}B NMR	A single, relatively broad peak typically observed between 26 and 30 ppm, characteristic of a neutral, sp^2 -hybridized arylboronic acid. [11] [12]
Mass Spec (ESI-)	Expected $[\text{M}-\text{H}]^-$ peak corresponding to the molecular weight of the product.
FT-IR	Characteristic broad O-H stretch ($\sim 3200\text{--}3600\text{ cm}^{-1}$) and a strong B-O stretch ($\sim 1350\text{ cm}^{-1}$).

Key Applications: The Suzuki-Miyaura Coupling

The primary utility of **(3-((4-Chlorophenoxy)methyl)phenyl)boronic acid** lies in its role as a coupling partner in the Suzuki-Miyaura reaction. This palladium-catalyzed reaction forges a new C-C bond between the boronic acid's aryl group and an organic halide or triflate.[\[2\]](#)[\[13\]](#) The reaction proceeds through a well-established catalytic cycle involving oxidative addition, transmetalation, and reductive elimination.[\[14\]](#)[\[15\]](#)



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Caption: The catalytic cycle of the Suzuki-Miyaura reaction.

This reaction's tolerance of a wide variety of functional groups and its stereospecificity have made it a cornerstone of modern drug discovery and development.^{[16][17]}

Safety and Handling

Organoboron compounds require careful handling in a laboratory setting. Adherence to standard safety protocols is mandatory.

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.^{[18][19]}
- Ventilation: Handle all reagents and the final product in a well-ventilated fume hood to avoid inhalation of dusts or vapors.^[20]

- Storage: Store the boronic acid in a tightly sealed container in a cool, dry place, away from moisture and strong oxidizing agents.[\[20\]](#)
- Spills: In case of a spill, avoid creating dust. Sweep or scoop up the solid material and place it in a properly labeled container for disposal.
- First Aid:
 - Skin Contact: Wash the affected area thoroughly with soap and water.[\[21\]](#)
 - Eye Contact: Flush eyes with copious amounts of water for at least 15 minutes and seek medical attention.[\[19\]](#)[\[21\]](#)
 - Inhalation: Move to fresh air. If breathing is difficult, seek immediate medical attention.

Conclusion

The synthesis of **(3-((4-Chlorophenoxy)methyl)phenyl)boronic acid** is a multi-step but highly achievable process for a skilled organic chemist. The outlined protocol, based on a Williamson ether synthesis followed by a Grignard-mediated borylation, represents a robust and logical approach. The resulting compound is a powerful synthetic intermediate, enabling the facile incorporation of a complex phenoxyethylaryl moiety into target structures, thereby serving as a critical tool for professionals in drug discovery and materials science.

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